The Therapeutic Potential of Brominated Compounds: A Technical Guide

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Compound of Interest

Compound Name:	*(r)-3-(p-Bromophenyl)-beta-alanine*
CAS No.:	*479074-63-0*
Cat. No.:	*B1298726*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the diverse therapeutic applications of brominated compounds. From potent anticancer agents to novel anti-inflammatory and neuroprotective molecules, the incorporation of bromine into organic scaffolds has yielded a wealth of pharmacologically active compounds. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes critical signaling pathways to support ongoing research and drug development efforts in this promising field.

Anticancer Applications of Brominated Compounds

Brominated compounds have emerged as a significant class of molecules in oncology research, with mechanisms spanning epigenetic modulation and cytotoxicity.

Bromodomain and Extra-Terminal (BET) Inhibitors

BET inhibitors are a class of small molecules that reversibly bind to the bromodomains of BET proteins (BRD2, BRD3, BRD4, and BRDT), preventing their interaction with acetylated histones

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and transcription factors. This disruption leads to the downregulation of key oncogenes like MYC, making BET inhibitors a promising therapeutic strategy for various cancers.

Quantitative Data: Anticancer Activity of Brominated Compounds

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Compound Class	Specific Compound(s)	Cancer Type(s)	In Vitro Activity (IC50/EC50)	Clinical Trial Insights
BET Inhibitors	ZEN-3694	Solid Tumors (e.g., Breast, Ovarian, Colorectal), NUT Carcinoma	Data from ongoing clinical trials	Currently in multiple Phase 1 and 2 clinical trials in combination with other anticancer agents like PARP inhibitors (Talazoparib), chemotherapy (Capecitabine), and MEK inhibitors (Binimetinib).[1]
Alkylating Agents	Pipobroman	Polycythemia Vera	Not typically evaluated by IC50 for this indication	Achieved hematologic remission in 92-94% of previously untreated patients.[2][3] Long-term studies show a risk of transformation to acute myeloid leukemia/myelodysplastic syndrome.[1][2]
Marine Alkaloids	Brominated Coelenteramines	Breast and Prostate Cancer	IC50 values of 24.3 µM (prostate) and 21.6 µM (breast)	Preclinical stage.

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			for a specific brominated coelenteramine. [4]	
Brominated Quinolines	MC-5-2 (5,7-dibromo-8-hydroxyquinoline)	Breast Cancer (MDA-MB-231)	IC50 value lower than other tested quinoline derivatives.[5]	Preclinical stage.
Brominated Chalcones	H72	Gastric Cancer (MGC803, HGC27, SGC7901)	IC50 values ranging from 3.57 to 5.61 μM.	Preclinical stage.
Bromophenol Derivatives	Various derivatives	Lung, Liver, Cervical, Colon Cancer	Potent activity against multiple cell lines, with some compounds showing IC50 values in the low micromolar range.[6]	Preclinical stage.

Experimental Protocol: Cell Viability (MTT) Assay for Anticancer Brominated Compounds

This protocol assesses the effect of a brominated compound on the metabolic activity of cancer cells, which is an indicator of cell viability.[7][8][9][10][11]

- Materials:
  - Cancer cell line of interest
  - Complete culture medium
  - Brominated test compound

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- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- 96-well plates
- Microplate reader

- Procedure:
  - Cell Seeding: Seed cancer cells into a 96-well plate at a predetermined density and allow them to adhere overnight.
  - Compound Treatment: Treat the cells with a range of concentrations of the brominated compound and a vehicle control. Incubate for a specified period (e.g., 24, 48, or 72 hours).
  - MTT Addition: Add MTT solution to each well (final concentration of ~0.5 mg/mL) and incubate for 2-4 hours at 37°C to allow for the formation of formazan crystals.
  - Solubilization: Carefully remove the medium and add the solubilization solution to dissolve the formazan crystals.
  - Absorbance Measurement: Measure the absorbance of the wells at a wavelength of 570 nm using a microplate reader.
  - Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control cells and determine the IC50 value (the concentration of the compound that inhibits cell growth by 50%).

Signaling Pathway: BET Inhibitor Mechanism of Action

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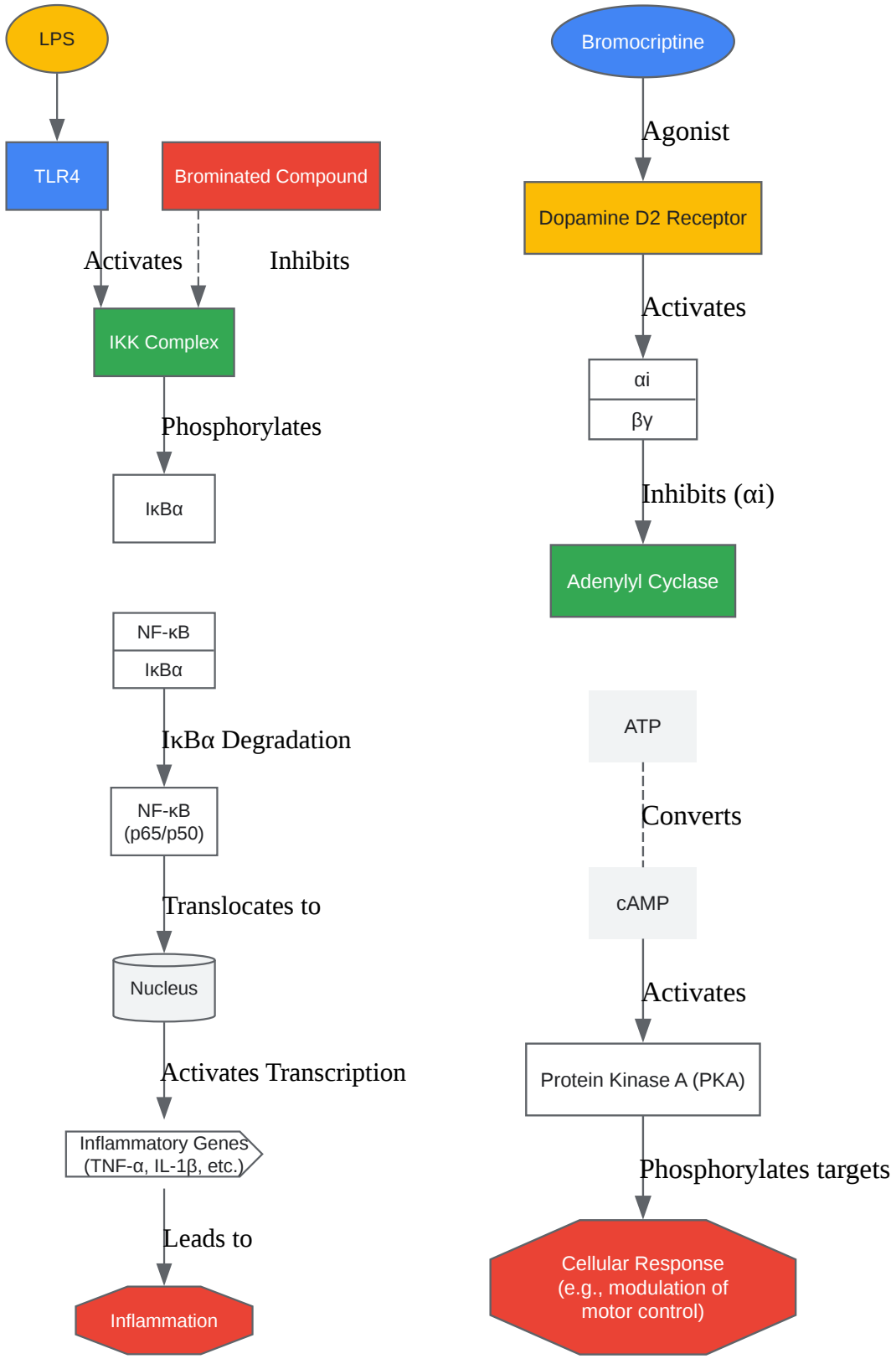

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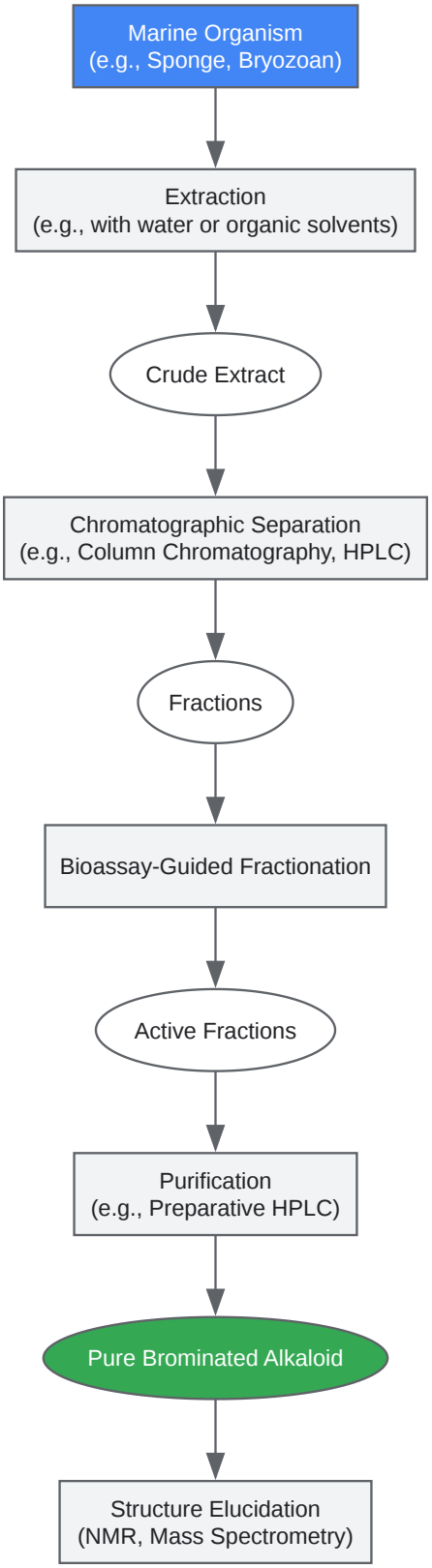

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References

- 1. ascopubs.org [ascopubs.org]
- 2. Efficacy trial of pipobroman in polycythemia vera and incidence of acute leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Efficacy of pipobroman in the treatment of polycythemia vera: long-term results in 163 patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Investigation of the Anticancer and Drug Combination Potential of Brominated Coelenteramines toward Breast and Prostate Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. 四唑盐法(MTT)细胞活力和增殖检测方案 [sigmaaldrich.cn]
- 8. cdn-next.cybassets.com [cdn-next.cybassets.com]
- 9. MTT Assay Protocol | Springer Nature Experiments [experiments.springernature.com]
- 10. broadpharm.com [broadpharm.com]
- 11. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
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